

An In-depth Technical Guide to Lignoceryl Behenate (CAS Number 42233-17-0)

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Compound of Interest

Compound Name: *Lignoceryl behenate*

CAS No.: 42233-17-0

Cat. No.: B12762424

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lignoceryl behenate (CAS No. 42233-17-0), also known as tetracosyl docosanoate, is a wax ester composed of lignoceric acid (a C24 saturated fatty acid) and behenyl alcohol (a C22 saturated fatty alcohol). As a member of the very long-chain wax ester family, it is a lipophilic and water-insoluble compound. Wax esters are ubiquitous in nature, serving as protective coatings on plant leaves, components of insect waxes, and energy storage lipids in various marine organisms. In mammals, they are found in skin sebum and meibomian gland secretions, contributing to the barrier function of the skin and the stability of the tear film. While specific research on **lignoceryl behenate** is limited, this guide provides a comprehensive overview of its physicochemical properties, biological significance, and relevant experimental protocols, drawing upon the broader knowledge of very long-chain wax esters.

Physicochemical Properties

Quantitative data for **lignoceryl behenate** is not extensively available in the public domain. The following table summarizes its known properties and includes data for the closely related

compound, behenyl behenate, for comparative purposes.

Property	Lignoceryl Behenate (CAS: 42233-17-0)	Behenyl Behenate (CAS: 17671-27-1)
Synonyms	Tetracosyl docosanoate	Docosyl docosanoate
Molecular Formula	C ₄₆ H ₉₂ O ₂	C ₄₄ H ₈₈ O ₂
Molecular Weight	677.22 g/mol	649.17 g/mol
Appearance	White powder	Solid
Melting Point	Data not available	70 - 75 °C
Boiling Point	Data not available	627.1 °C at 760 mmHg
Density	Data not available	0.856 g/cm ³
Solubility	Insoluble in water; likely soluble in nonpolar organic solvents such as hexane, toluene, and chloroform.	Data not available

Disclaimer: The physical properties of Behenyl Behenate are provided for informational purposes only and may not be representative of **Lignoceryl Behenate**.

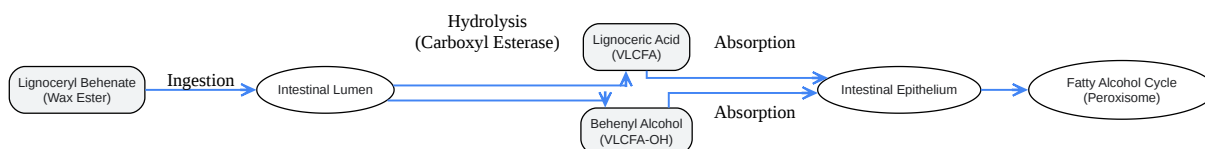
Biological Significance and Metabolism

Biosynthesis and Metabolism of Very Long-Chain Wax Esters

The biosynthesis of wax esters is a two-step enzymatic process. First, a very long-chain fatty acyl-CoA, such as lignoceryl-CoA, is reduced to its corresponding fatty alcohol by a fatty acyl-CoA reductase (FAR). Subsequently, a wax synthase (WS) enzyme catalyzes the esterification of the fatty alcohol with another fatty acyl-CoA molecule, in this case, behenoyl-CoA, to form the wax ester, **lignoceryl behenate**.

Upon ingestion, wax esters are hydrolyzed in the gastrointestinal tract by a bile salt-dependent pancreatic carboxyl esterase, which breaks the ester bond to release the constituent very long-

chain fatty acid and fatty alcohol.[1] These are then absorbed by the intestinal epithelial cells.[2] The metabolism of these very long-chain aliphatic compounds is handled by the "fatty alcohol cycle," where very long-chain fatty alcohols, fatty aldehydes, and fatty acids are reversibly interconverted.[1]



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General metabolic pathway of dietary wax esters.

Role in Biological Systems

Very long-chain fatty acids (VLCFAs) and their derivatives, including wax esters, are crucial components of biological barriers.[3] In mammals, they are integral to the composition of skin lipids, where they contribute to the prevention of water loss and protection against environmental insults.[4] They are also major components of meibum, the secretion of the meibomian glands in the eyelids, which forms the lipid layer of the tear film, preventing its evaporation.[3][4]

Recent research has also highlighted the role of VLCFAs and their metabolic intermediates, long-chain acyl-CoA esters, as signaling molecules.[5] While specific signaling pathways involving **lignoceryl behenate** have not been elucidated, it is plausible that as a source of lignoceric acid and behenyl alcohol, it could influence cellular processes regulated by these molecules. In plants, VLCFAs are involved in developmental processes and stress responses. [4]

Experimental Protocols

Synthesis of Lignoceryl Behenate (General Protocol)

This protocol describes a general method for the chemical synthesis of a wax ester, which can be adapted for **lignoceryl behenate**.

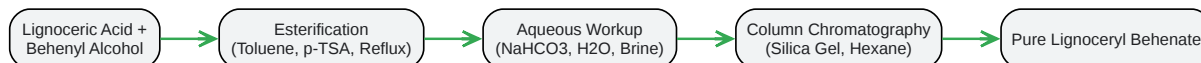
Materials:

- Lignoceric acid
- Behenyl alcohol
- Toluene (anhydrous)
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Hexane
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve equimolar amounts of lignoceric acid and behenyl alcohol in anhydrous toluene.
- Add a catalytic amount of p-toluenesulfonic acid (approximately 5 mol% relative to the limiting reagent).
- Heat the reaction mixture to reflux and collect the water generated in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) using a hexane:ethyl acetate solvent system (e.g., 95:5 v/v). The product, being less polar, will have a higher R_f value than the starting materials.

- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **lignoceryl behenate** by column chromatography on silica gel, eluting with a hexane gradient.
- Combine the fractions containing the pure product and evaporate the solvent to yield the final product.
- Confirm the identity and purity of the synthesized **lignoceryl behenate** by analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.



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General workflow for the synthesis of **lignoceryl behenate**.

Analysis of Lignoceryl Behenate by High-Temperature Gas Chromatography-Mass Spectrometry (HT-GC-MS)

Due to their high molecular weight and low volatility, the analysis of intact wax esters like **lignoceryl behenate** requires high-temperature GC-MS.[6]

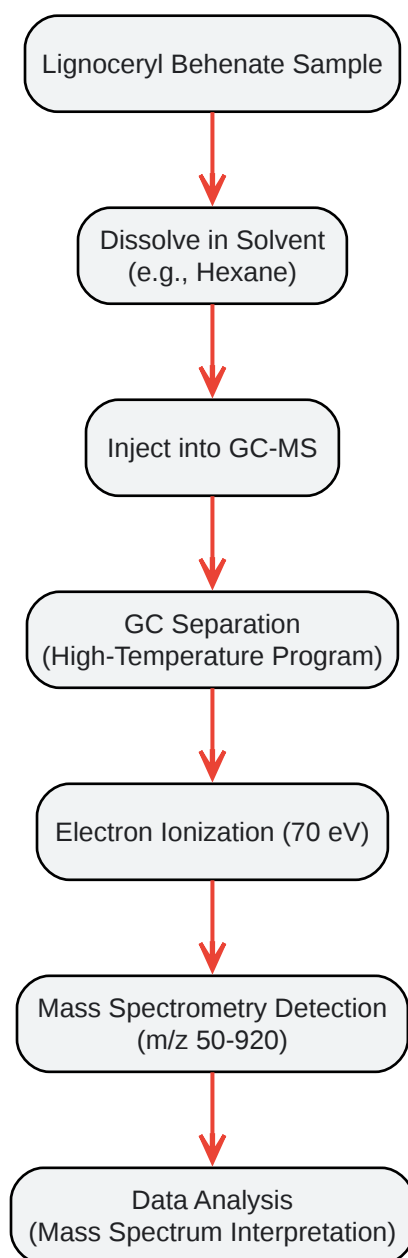
Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC or equivalent.[1]
- Mass Spectrometer: 7010B Triple Quadrupole GC/MS or equivalent.[1]

- Column: DB-1 HT fused-silica capillary column (15 m x 0.25 mm, 0.10 µm film thickness).[1]
[2]
- Injector Temperature: 390 °C.[2]
- Carrier Gas: Helium at a constant flow rate of 1.5 mL/min.
- Oven Temperature Program:
 - Initial temperature: 120 °C.[2]
 - Ramp to 240 °C at 15 °C/min.[2]
 - Ramp to 390 °C at 8 °C/min.[2]
 - Hold at 390 °C for 6 minutes.[2]
- MS Transfer Line Temperature: 310-390 °C.[1][2]
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-920.[2]

Procedure:

- Sample Preparation: Dissolve the **lignoceryl behenate** sample in a suitable solvent such as hexane, toluene, or ethanol to a final concentration of 0.1–1.0 mg/mL.[2]
- Injection: Inject 1 µL of the sample into the GC-MS system.
- Data Acquisition: Acquire the data in full scan mode over the specified m/z range.
- Data Analysis: The mass spectrum of **lignoceryl behenate** will show characteristic fragmentation patterns. The molecular ion peak (M+) may be weak or absent. Key fragments will correspond to the acylium ion of lignoceric acid ($[C_{24}H_{47}O]^+$) and fragments related to the behenyl alkyl chain.



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Experimental workflow for the analysis of **lignoceryl behenate** by GC-MS.

Applications in Research and Drug Development

While there is no specific literature on the use of **lignoceryl behenate** in drug development, related long-chain lipids, such as glyceryl behenate, are extensively used as excipients in pharmaceutical formulations. Glyceryl behenate is employed as a lubricant in tablet and capsule manufacturing and as a lipid matrix for sustained-release drug delivery systems. Given

its similar long-chain and lipidic nature, **lignoceryl behenate** could potentially be explored for similar applications, such as in the formulation of solid lipid nanoparticles (SLNs) or nanostructured lipid carriers (NLCs) for the delivery of poorly soluble drugs. Its high melting point and hydrophobicity may offer advantages in controlling drug release and protecting active pharmaceutical ingredients from degradation. Further research is warranted to investigate the potential of **lignoceryl behenate** in drug delivery and other pharmaceutical applications.

Conclusion

Lignoceryl behenate is a very long-chain wax ester with potential applications in various scientific and industrial fields. While specific data on its physicochemical properties and biological functions are currently scarce, this guide provides a comprehensive overview based on the well-established knowledge of the broader class of wax esters. The detailed experimental protocols for synthesis and analysis offer a practical foundation for researchers and drug development professionals interested in exploring the properties and applications of this and other similar long-chain lipids. As the field of lipidomics and its role in health and disease continues to expand, further investigation into the specific roles of individual wax esters like **lignoceryl behenate** is anticipated.

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